

## Personal protective equipment for handling Torasemide

Author: BenchChem Technical Support Team. Date: December 2025



## **Essential Safety and Handling Guide for Torasemide**

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Torasemide**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

#### **Hazard Identification**

**Torasemide** is classified with the following hazards:

- Causes serious eye irritation.[1][2]
- Suspected of damaging fertility or the unborn child.[3][4]
- May cause respiratory irritation.[1]
- Harmful if swallowed.[1]
- May cause skin irritation.[1]

It is a potent pharmacologically active material, and occupational exposure to even small amounts may cause physiological effects.[5]

## **Quantitative Data and Physical Properties**

The following table summarizes key quantitative data for **Torasemide**.



Property	Value	Source(s)
CAS Number	56211-40-6	[1][3]
Molecular Formula	C16H20N4O3S	[2]
Molecular Weight	348.4 g/mol	
Appearance	Solid	[3][4]
Melting Point	163 - 164 °C	[3][4]
Solubility	DMSO: soluble 18mg/mL	[3][4]
log Pow	3.356	[2][3]
Occupational Exposure Limits	No exposure limits noted for ingredient(s).	[1][2][5][6]

# Operational Plan: Handling and Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **Torasemide** to determine the appropriate containment and personal protective equipment.

#### **Engineering Controls**

To minimize inhalation exposure, handling of **Torasemide** powder should occur within a dedicated containment system.

- Primary Controls: Use a laboratory fume hood, ventilated balance enclosure, biological safety cabinet, or glovebox for all weighing and solution preparation activities.[5][6]
- Ventilation: Ensure adequate general laboratory ventilation.[1][7] A closed system or local exhaust should be installed where possible to prevent direct exposure.[7]
- Safety Stations: An accessible safety shower and eye wash station must be available in the immediate work area.[1]

### Personal Protective Equipment (PPE)



The following PPE is mandatory when handling **Torasemide**.

- Eye and Face Protection: Wear safety glasses with side-shields or chemical splash goggles. [1][2][6][7] If there is a splash hazard, a face shield should be used in addition to goggles.[7] [8]
- Hand Protection: Wear nitrile or other impervious protective gloves.[1][5] It is recommended
  to consider double gloving.[5] Gloves must be inspected before use, and proper glove
  removal technique (without touching the glove's outer surface) should be followed to avoid
  skin contact.[2]
- Body Protection: Wear a disposable lab coat, impervious clothing, or coveralls to prevent skin contact.[1][5][7] Disposable sleeve covers are also recommended.[5]
- Respiratory Protection: If engineering controls are not sufficient or when handling large
  quantities, a suitable respirator (such as a NIOSH-approved dust respirator) must be used.
  [1][7] Avoid breathing dust, fumes, or vapors.[1]

#### **Handling Procedures**

Follow these procedural steps for the safe handling of **Torasemide**.

- Preparation:
  - Obtain and read the Safety Data Sheet (SDS) for Torasemide before starting any work.
  - Ensure all required engineering controls are functioning correctly.
  - Put on all required PPE as detailed above.
- Handling the Compound:
  - Avoid all contact and inhalation of dust, mists, and vapors associated with the material.
  - Avoid the formation of dust and aerosols during handling.[1][4][7]
  - Do not eat, drink, or smoke in the area where Torasemide is handled.[1]



- Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before breaks.[1][4]
  - Remove and properly dispose of contaminated clothing immediately. Take off contaminated clothing and wash it before reuse.[1]
  - Clean all surfaces and equipment after use. Decontaminate surfaces by scrubbing with alcohol.[1]

#### **Emergency and First Aid Protocols**

- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
   Consult a physician.[1][3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [1][3] Remove contaminated clothing. If irritation persists, consult a physician.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, consult a physician.[1][3]
- In Case of Ingestion: Rinse mouth with water.[1][3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

#### **Disposal Plan**

All **Torasemide** waste and contaminated materials must be treated as hazardous chemical waste.


- Waste Collection: Collect waste material in a suitable, closed, and clearly labeled container for disposal.[4] Avoid generating dust during clean-up.[6]
- Disposal Method: Dispose of contents and container in accordance with all local, state, and federal regulations.[1] Offer surplus and non-recyclable solutions to a licensed disposal company.[4] Do not allow the product to enter drains or waterways.[1][4]



 Decontamination: Clean any spills immediately. Absorb solutions with an inert material (e.g., diatomite) and dispose of the contaminated material as hazardous waste.[1]

For unused or expired medicine in a non-laboratory setting, the best option is to use a drug take-back program.[9] If not available, mix the medicine (do not crush tablets) with an unappealing substance like dirt or coffee grounds, place it in a sealed plastic bag, and dispose of it in the household trash.[9]

### **Workflow for Safe Handling of Torasemide**



Click to download full resolution via product page

Caption: Workflow for the safe handling and disposal of **Torasemide** in a laboratory setting.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. s3.amazonaws.com [s3.amazonaws.com]
- 3. Torasemide Safety Data Sheet [chemicalbook.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. cleanchemlab.com [cleanchemlab.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 9. fda.gov [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Torasemide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682434#personal-protective-equipment-for-handling-torasemide]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



### Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com